# Application Note: Analytical Characterization of 5-Aminooxan-3-ol Hydrochloride

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-Aminooxan-3-ol hydrochloride* |
| *CAS No.:* | *2102408-50-2* |
| *Cat. No.:* | *B2358648* |

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## Introduction & Structural Context[1][2][3][4][5]

**5-Aminooxan-3-ol hydrochloride** (

) is a functionalized tetrahydropyran scaffold used as a chiral building block in peptidomimetics and fragment-based drug discovery.

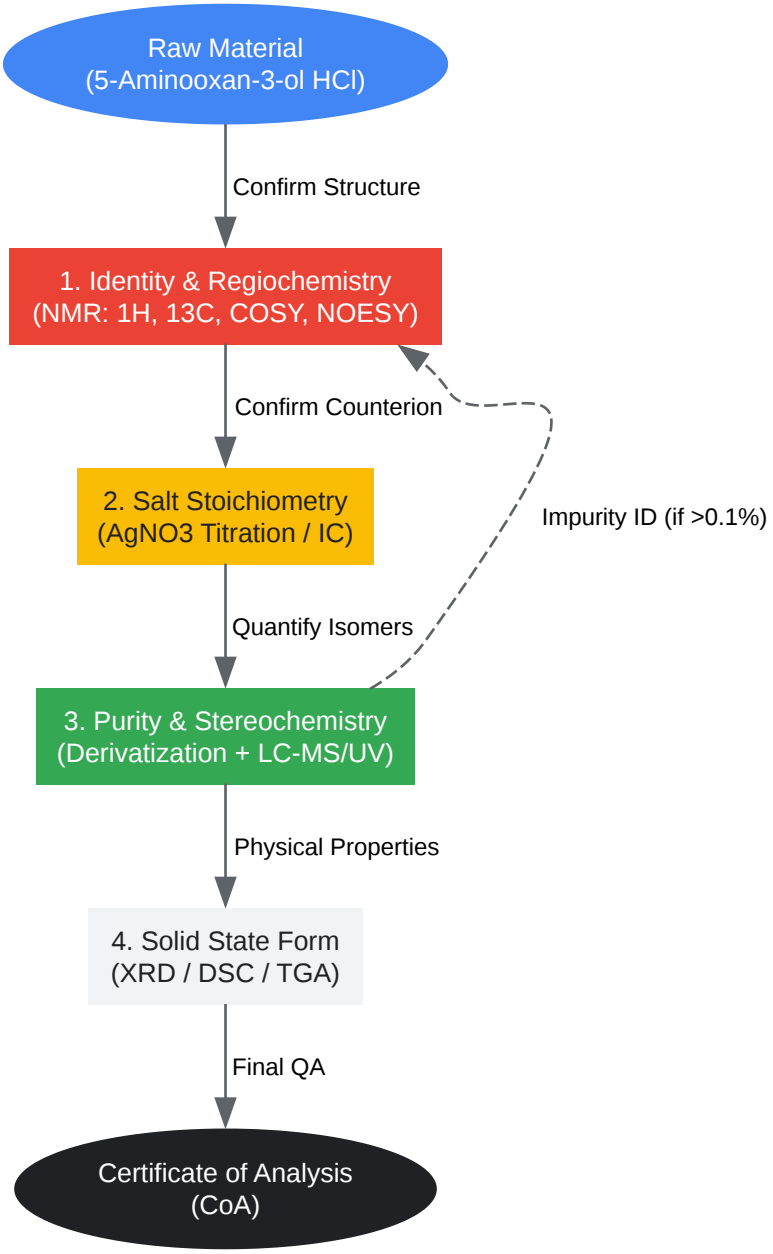
Critical Analytical Challenges:

- Stereoisomerism: The molecule possesses two chiral centers (C3 and C5), resulting in four possible stereoisomers: two cis enantiomers and two trans enantiomers. Distinguishing the relative configuration (cis vs. trans) and absolute configuration (R/S) is the primary objective.
- Detection Limits: The lack of a UV-active conjugated system renders standard UV detection (254 nm) ineffective.
- Polarity: As a hydrochloride salt of an amino alcohol, the compound is highly polar, requiring specialized retention strategies (HILIC or derivatization).

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# Strategic Characterization Workflow

The following decision tree illustrates the logical flow from raw material receipt to full certification.




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Figure 1: Integrated analytical workflow for aminopyran salt characterization.

# Protocol 1: Structural Elucidation by NMR

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Objective: Confirm regiochemistry (3,5-substitution) and relative stereochemistry (cis vs. trans).

## Method Principle

The relative configuration is determined by analyzing the scalar coupling constants (

) and NOE correlations. In a stable chair conformation:

- Trans-diaxial coupling: Large

  values (8–11 Hz).
- Axial-equatorial / Equatorial-equatorial coupling: Small

  values (2–5 Hz).

## Experimental Parameters

- Instrument: 500 MHz (or higher) NMR spectrometer.
- Solvent:

  (preferred for salt solubility) or DMSO-

  .
- Experiments: 1H, 13C, COSY, HSQC, NOESY (mixing time 500 ms).

## Data Interpretation Guide

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| Signal | Multiplicity (Typical) | Diagnostic Significance |
|---|---|---|
| H3 (Carbinol) | dddd or multiplet | Chemical shift ~3.5–4.0 ppm. Coupling to H4ax/eq determines axial/equatorial orientation of OH. |
| H5 (Amine) | dddd or multiplet | Chemical shift ~3.0–3.5 ppm. Coupling to H4 and H6 determines orientation of<br><br>. |
| H4 (Bridge) | Distinct methylene | H4ax and H4eq usually chemically distinct. Large splitting between H3/H5 and H4ax indicates trans-diaxial arrangement. |

Critical Check: If

and

are both >10 Hz, the protons are axial, implying the substituents (OH and

) are equatorial (likely the thermodynamically stable trans isomer if 3,5-substituted).

# Protocol 2: Stereochemical Resolution (Chiral HPLC)

Objective: Separate enantiomers and diastereomers to determine optical purity (% ee and % de). Challenge: The compound lacks a UV chromophore. Solution: Pre-column derivatization with Marfey's Reagent (FDAA).[1] This introduces a UV-active chromophore (340 nm) and converts enantiomers into diastereomers, which are separable on standard C18 columns.

## Step-by-Step Derivatization Protocol

- Preparation: Dissolve 1 mg of sample in 100 µL

  .

- Reaction: Add 200 µL of 1% FDAA (1-fluoro-2,4-dinitrophenyl-5-L-alanine amide) in acetone.
- Buffer: Add 40 µL of 1 M

  .
- Incubation: Heat at 40°C for 1 hour. The solution will turn yellow.
- Quench: Stop reaction with 40 µL of 1 M HCl. Dilute to 1 mL with mobile phase.

## HPLC Conditions (FDAA Method)

| Parameter | Setting |
|---|---|
| Column | C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 150 x 4.6 mm, 3.5 µm) |
| Mobile Phase A | Water + 0.1% TFA (Trifluoroacetic acid) |
| Mobile Phase B | Acetonitrile + 0.1% TFA |
| Gradient | 10% B to 60% B over 40 minutes (Linear) |
| Flow Rate | 1.0 mL/min |
| Detection | UV @ 340 nm (primary) and 254 nm |
| Temperature | 30°C |

Validation Criteria:

- Resolution (

  ): > 1.5 between all four potential stereoisomers.
- Blank: Inject a blank derivatization (no sample) to identify reagent peaks.

# Protocol 3: Direct Purity Analysis (HILIC-CAD)

Objective: Routine purity testing without derivatization, suitable for detecting inorganic salts and non-chromophoric organic impurities.

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## Method Principle

Hydrophilic Interaction Liquid Chromatography (HILIC) retains polar amine salts. Charged Aerosol Detection (CAD) provides universal response independent of extinction coefficients.

## HPLC Conditions

- Column: Waters XBridge Amide or Merck SeQuant ZIC-HILIC (100 x 2.1 mm, 3.5 µm).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile.
- Isocratic/Gradient: High organic start (90% B) ramping down to 60% B to elute the salt.
- Detector: CAD (Nebulizer temp: 35°C) or ELSD.

# Protocol 4: Solid-State Characterization

Objective: Confirm salt formation and stoichiometry.

## A. Chloride Content (Potentiometric Titration)

- Reagent: 0.01 N Silver Nitrate (

  ).
- Solvent: Water/Acetone (1:1).
- Electrode: Silver/Sulfide Ion-Selective Electrode (ISE).
- Calculation:

  Theoretical Cl for

  (MW 153.61) = 23.08%

## B. Thermal Analysis

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- DSC (Differential Scanning Calorimetry): Heat from 30°C to 250°C at 10°C/min. Look for a sharp melt (pure crystal) vs. broad endotherms (amorphous/solvates).
- TGA (Thermogravimetric Analysis): Check for weight loss <100°C indicating hydrates or residual solvents.

## Data Reporting & Specifications

When generating the Certificate of Analysis (CoA), ensure the following data is summarized:

| Test | Method | Typical Specification |
|---|---|---|
| Appearance | Visual | White to off-white crystalline solid |
| Identification | 1H NMR, MS | Conforms to structure |
| Assay (Titration) | | 98.0% – 102.0% (anhydrous basis) |
| Chiral Purity | HPLC (FDAA) | Enantiomeric Excess (% ee) > 98% |
| Chemical Purity | HILIC-CAD | > 98.0% area |
| Water Content | Karl Fischer | Report Value (typically < 1.0% if anhydrous) |

## References

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## Sources

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